

(E)-4-(dimethylamino)-1,1-dimethoxybut-3-en-2-one IUPAC name

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Compound of Interest

Compound Name: (E)-4-(dimethylamino)-1,1-dimethoxybut-3-en-2-one

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An In-depth Technical Guide on **(E)-4-(dimethylamino)-1,1-dimethoxybut-3-en-2-one**

Introduction

(E)-4-(dimethylamino)-1,1-dimethoxybut-3-en-2-one is a versatile small molecule scaffold. This technical guide provides a comprehensive overview of its chemical properties, and potential applications based on available data. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Identity and Properties

The compound is systematically named (3E)-4-(dimethylamino)-1,1-dimethoxy-3-buten-2-one. [1] It is a liquid at room temperature and should be stored under refrigeration.[1]

Physicochemical and Computational Data

The following table summarizes the key identifiers and computed properties for this molecule.

Property	Value	Source
IUPAC Name	(3E)-4-(dimethylamino)-1,1-dimethoxy-3-buten-2-one	[1]
CAS Number	187242-85-9	[1]
Molecular Formula	C ₈ H ₁₅ NO ₃	[2]
Molecular Weight	173.21 g/mol	[1]
SMILES	CN(C)/C=C/C(=O)C(OC)OC	
InChI Key	DFZIBCAWOSFLFR-AATRIKPKSA-N	[1]
Physical Form	Liquid	[1]
Purity	≥95%	[1][2]
Topological Polar Surface Area (TPSA)	38.77 Å ²	[2]
logP	0.8858	[2]
Hydrogen Bond Acceptors	4	[2]
Hydrogen Bond Donors	0	[2]
Rotatable Bonds	5	[2]

Chemical Structure

The chemical structure of **(E)-4-(dimethylamino)-1,1-dimethoxybut-3-en-2-one** is depicted below. The "(E)" designation indicates the stereochemistry at the carbon-carbon double bond.

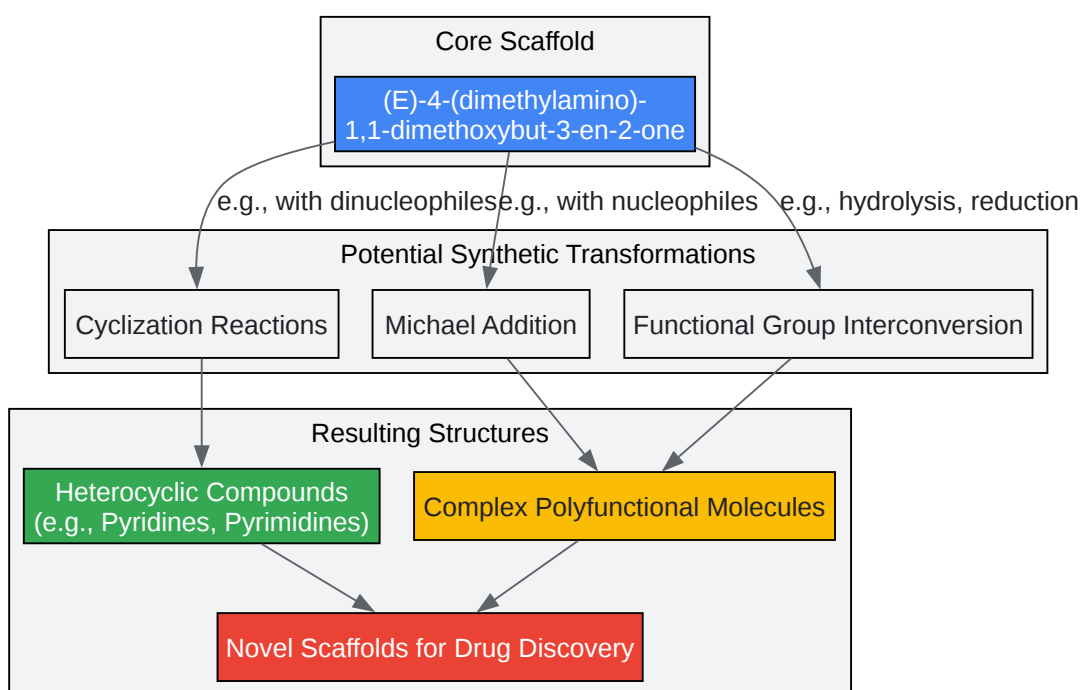
Caption: Chemical structure of **(E)-4-(dimethylamino)-1,1-dimethoxybut-3-en-2-one**.

Synthesis and Reactivity

While specific experimental protocols for the synthesis of **(E)-4-(dimethylamino)-1,1-dimethoxybut-3-en-2-one** are not detailed in the reviewed literature, compounds of this class (enaminones) are important building blocks in organic synthesis.[3] They are often prepared

through the reaction of 1,3-dicarbonyl compounds with amines or their derivatives.[3] The enaminone moiety provides multiple reactive sites, making it a valuable precursor for the synthesis of various heterocyclic compounds.[3]

The diagram below illustrates the conceptual role of this molecule as a versatile chemical intermediate.



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Caption: Conceptual workflow of the molecule as a synthetic building block.

Biological Activity and Potential Applications

Currently, there is limited specific biological data available for **(E)-4-(dimethylamino)-1,1-dimethoxybut-3-en-2-one** itself. However, the broader class of enaminones and related chalcone structures have been investigated for various biological activities.

- **Anti-inflammatory Properties:** Studies on related chalcone derivatives have explored their anti-inflammatory effects. Interestingly, the presence of a strong electron-donating group like a 4-dimethylamino group on the aromatic ring of certain chalcones was found to result in the weakest inhibition of nitric oxide (NO) production in RAW 264.7 cells.[4] This suggests that the dimethylamino group can significantly modulate the biological activity of a scaffold, potentially by affecting the stability of adducts with biological thiols like glutathione.[4]
- **Enzyme Inhibition:** Analogs of similar structures, such as (E)-4-amino-3-methylbut-2-en-1-yl diphosphate, are potent inhibitors of the IspH enzyme, a target for antibacterial and antiparasitic drugs. This highlights the potential for molecules with this core structure to be explored as enzyme inhibitors.
- **Precursor for Bioactive Molecules:** Given its nature as a versatile building block, **(E)-4-(dimethylamino)-1,1-dimethoxybut-3-en-2-one** can be utilized in the synthesis of more complex molecules with potential therapeutic applications, including anticonvulsant and antimicrobial agents.[3]

Safety Information

The compound is classified with GHS07 pictograms, indicating it can be a skin and eye irritant and may cause respiratory irritation.

- **Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- **Precautionary Statements:** P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

Conclusion

(E)-4-(dimethylamino)-1,1-dimethoxybut-3-en-2-one is a chemical reagent with established physical and chemical properties. While direct biological activity data for this specific molecule is scarce, its structural features and the activities of related compounds suggest its potential as a scaffold and intermediate in the synthesis of novel therapeutic agents. Further research is warranted to fully elucidate its biological activity profile and explore its utility in medicinal chemistry and drug discovery programs.

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